

# 2-Methyl-3-nitrobenzoic Acid: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-Methyl-3-nitrobenzoic acid

Cat. No.: B045969

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **2-Methyl-3-nitrobenzoic acid** (CAS No. 1975-50-4). The information is intended for professionals in research and development who may handle this compound. All data is compiled from publicly available Safety Data Sheets (SDS) and chemical databases.

## Hazard Identification and Classification

**2-Methyl-3-nitrobenzoic acid** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It poses specific risks related to skin, eye, and respiratory irritation.

Table 1: GHS Classification<sup>[1][2][3]</sup>

| Hazard Class                                     | Category   | Hazard Statement                       |
|--------------------------------------------------|------------|----------------------------------------|
| Skin Irritation                                  | Category 2 | H315: Causes skin irritation           |
| Serious Eye Irritation                           | Category 2 | H319: Causes serious eye irritation    |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation |

## GHS Label Elements[1][2]

| Element                               | Description                                                                                                                                                                                                                                                                                                                                                                                                                                                |
|---------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Pictogram                             |                                                                                                                                                                                                                                                                                                                                                                                                                                                            |
| Signal Word                           | Warning                                                                                                                                                                                                                                                                                                                                                                                                                                                    |
| Hazard Statements                     | H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.                                                                                                                                                                                                                                                                                                                                                   |
| Precautionary Statements (Prevention) | P261: Avoid breathing dust/fume/gas/mist/vapours/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/eye protection/face protection.                                                                                                                                                                                                                                         |
| Precautionary Statements (Response)   | P302+P352: IF ON SKIN: Wash with plenty of water.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P319: Get medical help if you feel unwell.P332+P317: If skin irritation occurs: Get medical help.P362+P364: Take off contaminated clothing and wash it before reuse. |
| Precautionary Statements (Storage)    | P403+P233: Store in a well-ventilated place. Keep container tightly closed.P405: Store locked up.                                                                                                                                                                                                                                                                                                                                                          |
| Precautionary Statements (Disposal)   | P501: Dispose of contents/container to an approved waste disposal plant.                                                                                                                                                                                                                                                                                                                                                                                   |

## Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Methyl-3-nitrobenzoic acid** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties

| Property                 | Value                                                       | Source          |
|--------------------------|-------------------------------------------------------------|-----------------|
| Appearance               | Fine needles or light beige/white/yellow crystalline powder | [3][4][5][6][7] |
| Molecular Formula        | C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub>               | [7][8]          |
| Molecular Weight         | 181.15 g/mol                                                | [7][8]          |
| Melting Point            | 182 - 186 °C (359.6 - 366.8 °F)                             | [3][6][8]       |
| Boiling Point            | No data available                                           | [3]             |
| Flash Point              | 151.9 °C                                                    | [9]             |
| Autoignition Temperature | No data available                                           | [3]             |
| Solubility in Water      | Insoluble                                                   | [4][5][6][10]   |
| Storage Class            | 11 - Combustible Solids                                     | [8]             |

## Toxicological Information

While specific quantitative toxicity data such as LD50 and LC50 are not readily available for **2-Methyl-3-nitrobenzoic acid**, general toxicological effects have been identified. The primary hazards are irritation to the skin, eyes, and respiratory system. Inhalation, ingestion, or skin contact with the material may cause severe injury.[1][10]

Table 3: Summary of Toxicological Effects

| Effect                                               | Description                                                                                                    |
|------------------------------------------------------|----------------------------------------------------------------------------------------------------------------|
| Acute Toxicity                                       | Data not available. However, it is described as potentially toxic, and contact may cause severe injury.[1][10] |
| Skin Irritation                                      | Causes skin irritation (Category 2).[1][2][3]                                                                  |
| Eye Irritation                                       | Causes serious eye irritation (Category 2).[1][2][3]                                                           |
| Respiratory Irritation                               | May cause respiratory irritation (Category 3).[1][2][3]                                                        |
| Carcinogenicity, Mutagenicity, Reproductive Toxicity | No data available to classify in these categories.                                                             |
| Occupational Exposure Limits                         | Not established.[2][11]                                                                                        |

## Experimental Protocols

The hazard classifications for **2-Methyl-3-nitrobenzoic acid** are based on standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

### Skin Irritation Testing (Based on OECD Guideline 439)

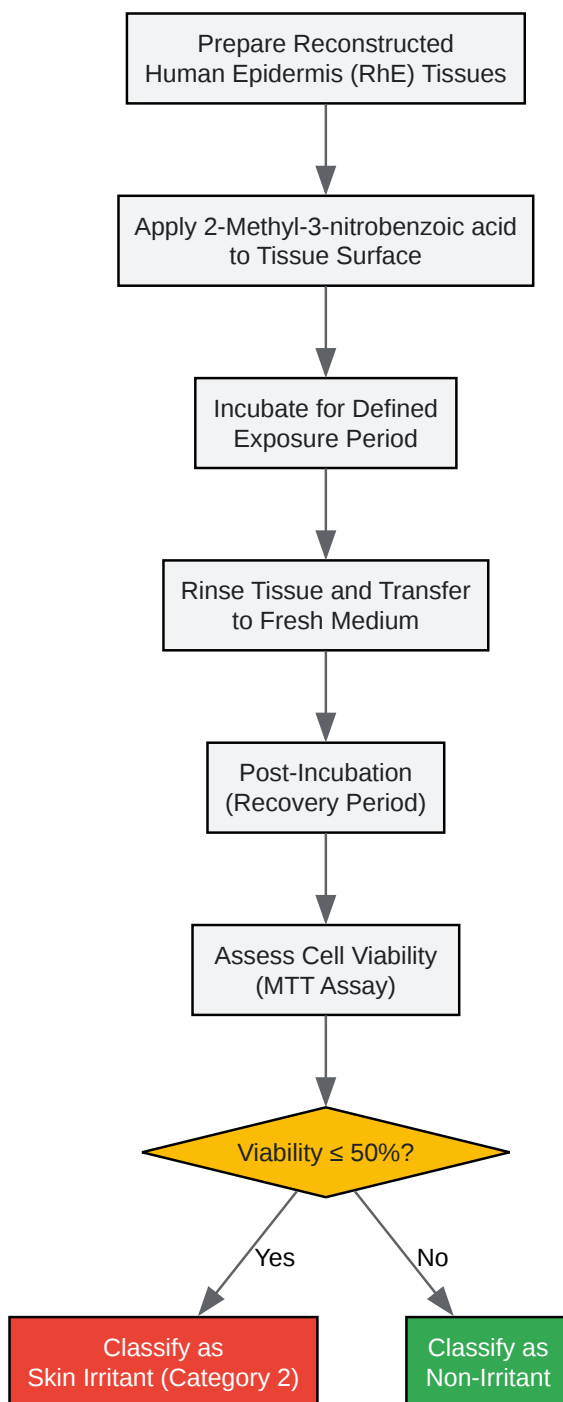
The determination that a substance causes skin irritation is often made using an in vitro test method involving a Reconstructed Human Epidermis (RhE) model.[1][4][5][12] This method is a humane and scientifically validated alternative to traditional animal testing.[1][5]

Methodology:

- **Tissue Preparation:** Commercially available RhE models, which mimic the upper layers of human skin, are equilibrated in culture medium.[5][12]
- **Application of Test Substance:** A precise amount of the test chemical (in this case, **2-Methyl-3-nitrobenzoic acid**) is applied topically to the surface of the RhE tissue.[1][4]

- Exposure and Incubation: The tissue is exposed to the chemical for a defined period (e.g., up to 4 hours).<sup>[1][4][12]</sup> Afterward, the chemical is removed by rinsing, and the tissue is transferred to fresh medium for a post-incubation recovery period (e.g., 42 hours).<sup>[12]</sup>
- Viability Assessment: Cell viability is measured using a colorimetric assay, most commonly the MTT assay. Viable cells convert the MTT dye into a blue formazan salt, which is then extracted and measured spectrophotometrically.<sup>[1][12]</sup>
- Classification: The viability of the treated tissue is compared to that of a negative control. If the cell viability is reduced to  $\leq 50\%$ , the substance is classified as a skin irritant (GHS Category 2).<sup>[1][5][12]</sup>

## Experimental Workflow for In Vitro Skin Irritation Test (OECD 439)

[Click to download full resolution via product page](#)*Workflow for Skin Irritation Testing*

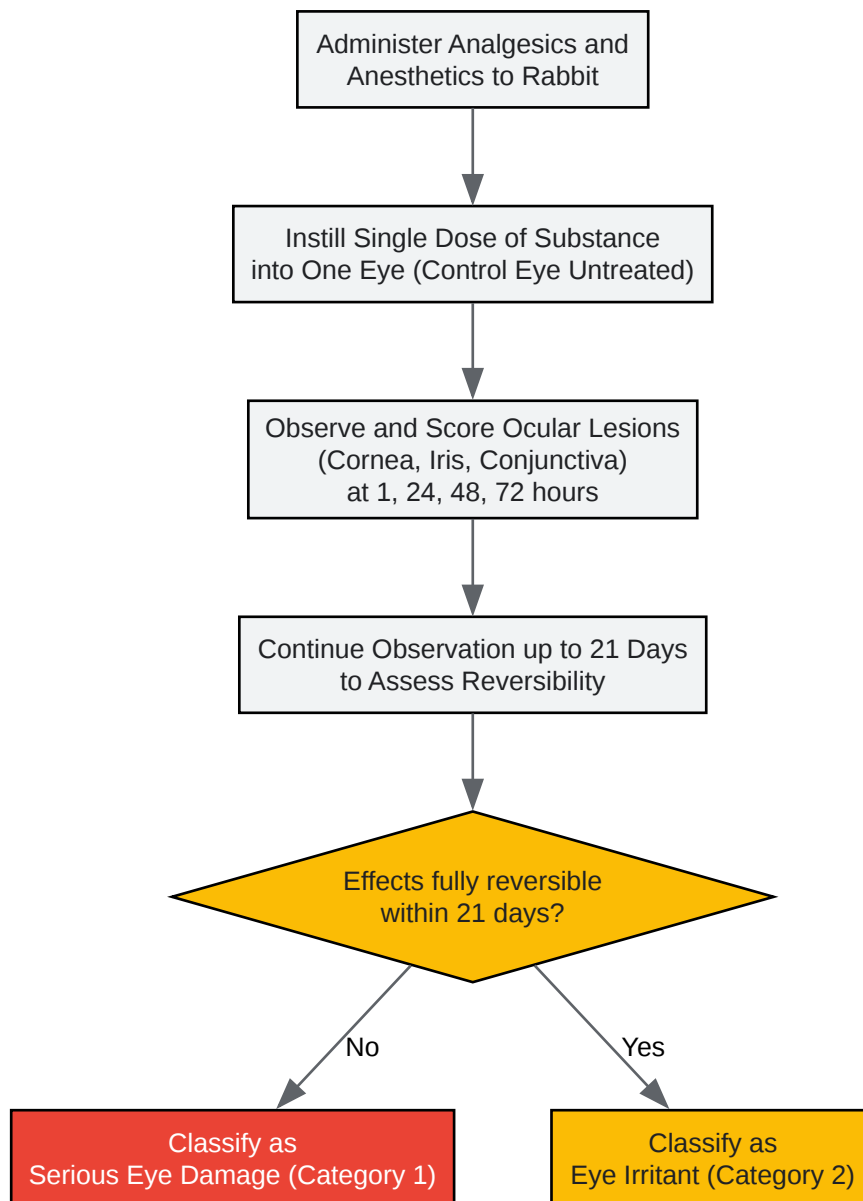
## Eye Irritation Testing (Based on OECD Guideline 405)

The potential for a substance to cause serious eye irritation is typically assessed using an in vivo test, historically performed on rabbits.[13] However, a weight-of-the-evidence approach, including in vitro data, is strongly recommended to minimize animal testing.[14][15][16]

### Methodology:

- **Animal Selection and Preparation:** Healthy, adult albino rabbits are used for the test.[15] Prior to the test, systemic analgesics and topical anesthetics are administered to minimize pain and distress.[13][14]
- **Application of Test Substance:** A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[13][14][17]
- **Observation Period:** The eyes are examined for ocular lesions at specific intervals (e.g., 1, 24, 48, and 72 hours after application).[15][16] The observation period can extend up to 21 days to assess the reversibility of the effects.[13][15][16]
- **Scoring of Effects:** The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva.
- **Classification:** Based on the severity and reversibility of the observed ocular lesions, the substance is classified. A substance causing effects that are fully reversible within 21 days is classified as an eye irritant (GHS Category 2). More severe or irreversible effects would lead to a higher classification.

## Experimental Workflow for In Vivo Eye Irritation Test (OECD 405)

[Click to download full resolution via product page](#)*Workflow for Eye Irritation Testing*

## Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **2-Methyl-3-nitrobenzoic acid** to prevent exposure and ensure a safe laboratory environment.

## Engineering Controls

- Ventilation: Handle in a well-ventilated place.<sup>[1]</sup> Use only outdoors or in a properly functioning chemical fume hood to avoid the formation and inhalation of dust and aerosols.<sup>[1][14]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure.

Table 4: Recommended Personal Protective Equipment<sup>[1][14]</sup>

| Body Part           | Protection                                                                                                     | Specifications and Best Practices                                                                                                                    |
|---------------------|----------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eyes/Face           | Safety Goggles with Side Shields                                                                               | Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield may be necessary for tasks with a higher risk of splashing.                       |
| Skin                | Chemical-resistant Gloves                                                                                      | Nitrile or butyl rubber gloves are recommended. Inspect gloves prior to use and change them immediately if contaminated.                             |
| Protective Clothing | Wear a lab coat. For larger quantities or splash risk, impervious or flame-resistant clothing may be required. |                                                                                                                                                      |
| Respiratory         | Respirator                                                                                                     | If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., N95 or equivalent).[8] |

## Handling Procedures

- Avoid contact with skin and eyes.[1]
- Avoid the formation of dust and aerosols.[1][14]
- Wash hands and any exposed skin thoroughly after handling.[1][14]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[1]

## Storage Conditions

- Store in a tightly closed container.[1][14]

- Keep in a dry, cool, and well-ventilated place.[\[1\]](#)[\[14\]](#)
- Store locked up.[\[1\]](#)[\[14\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.[\[14\]](#)

## Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an accidental exposure or spill.

### First Aid Measures

Table 5: First Aid Procedures[\[1\]](#)[\[14\]](#)

| Exposure Route | Procedure                                                                                                                                                                                        |
|----------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation     | Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Skin Contact   | Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.           |
| Eye Contact    | Immediately rinse cautiously with water for several minutes (at least 15 minutes). Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.         |
| Ingestion      | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.                                       |

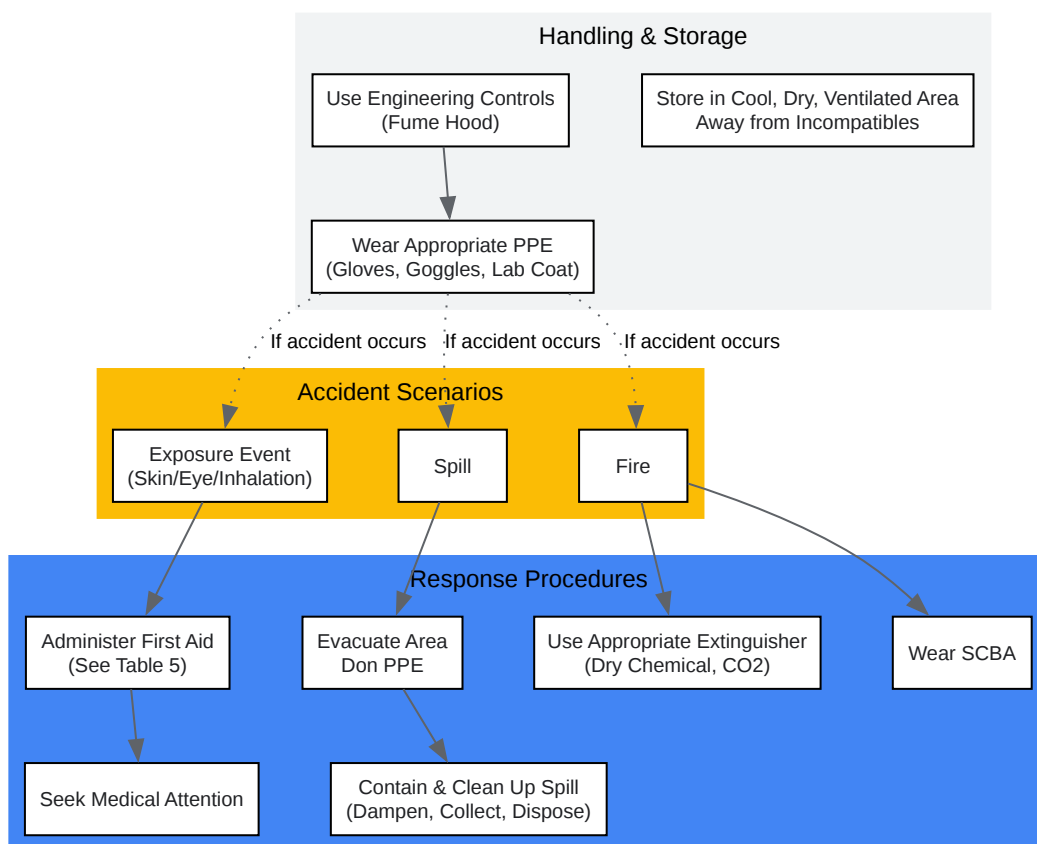
### Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Avoid dust formation and breathing vapors or dust. Use the recommended PPE. Remove all sources of ignition.[\[1\]](#)
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- **Containment and Cleaning:** Dampen the solid spill material with a suitable solvent like alcohol to prevent dust from becoming airborne.[\[4\]](#) Collect the material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#)[\[4\]](#) Clean the spill area thoroughly.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use a dry chemical, carbon dioxide, or Halon extinguisher.[\[1\]](#) Water spray or alcohol-resistant foam can also be used.[\[14\]](#)
- **Specific Hazards:** The compound is probably combustible.[\[1\]](#)[\[4\]](#)[\[10\]](#) Fire may produce irritating, corrosive, and/or toxic gases, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[\[4\]](#)[\[14\]](#)
- **Protective Equipment:** Fire-fighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[14\]](#)

Logical Flow for Safety and Emergency Response



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*Flowchart for Safety and Emergency Response*

## Stability and Reactivity

- **Reactivity:** As a carboxylic acid, it will react with bases in neutralization reactions, which can generate substantial heat.[1][4][10]

- Chemical Stability: The material is stable under recommended storage conditions.[14]
- Conditions to Avoid: Excess heat, dust formation, and contact with incompatible materials. [14]
- Incompatible Materials: Strong oxidizing agents and strong bases.[14]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[14]

This technical guide is intended to provide essential safety information for trained professionals. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling **2-Methyl-3-nitrobenzoic acid** and ensure that all laboratory personnel are trained on its specific hazards and the appropriate emergency procedures.

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